

A Technical Guide to the Material Safety of 4'-(Trifluoromethyl)acetophenone

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Compound of Interest

Compound Name: 4'-(Trifluoromethyl)acetophenone

Cat. No.: B133978

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Introduction

4'-(Trifluoromethyl)acetophenone, identified by CAS No. 709-63-7, is a halogenated organic compound derived from acetophenone.^[1] Its chemical formula is C₉H₇F₃O and it has a molecular weight of 188.15.^{[2][3][4]} This compound typically appears as a white to off-white or faintly yellow crystalline solid with a mild aromatic odor.^{[1][5][6]} It serves as a versatile starting material in organic synthesis, particularly for introducing the trifluoromethyl group into molecules, and is used in the synthesis of various pharmaceutical compounds.^[1] Given its application in research and development, a thorough understanding of its safety profile is critical for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of its material safety data, handling procedures, and emergency responses.

Hazard Identification and GHS Classification

4'-(Trifluoromethyl)acetophenone is classified as hazardous under the 2012 OSHA Hazard Communication Standard.^[5] The primary hazards are related to irritation of the skin, eyes, and respiratory system.^{[5][7]} The GHS classification is summarized below.

- Signal Word: Warning^{[5][7][8]}
- Pictogram: GHS07 (Exclamation Mark)^[4]

Hazard Classifications:

- Skin Irritation, Category 2[5][7]
- Serious Eye Irritation, Category 2[5][7][8]
- Specific Target Organ Toxicity – Single Exposure (Respiratory Tract Irritation), Category 3[5][7][9]
- Acute Toxicity (Oral), Category 4[9]
- Hazardous to the Aquatic Environment, Long-Term Hazard, Category 3[9]

Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Reference
Hazard Statements		
H302	Harmful if swallowed.	[9]
H315	Causes skin irritation.	[7][8]
H319	Causes serious eye irritation.	[7][8]
H335	May cause respiratory irritation.	[2][3][7]
H412	Harmful to aquatic life with long lasting effects.	[9]
Precautionary Statements		
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[7][9]
P264	Wash skin thoroughly after handling.	[7][8]
P270	Do not eat, drink or smoke when using this product.	[9]
P271	Use only outdoors or in a well-ventilated area.	[7][9]
P273	Avoid release to the environment.	[9]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[7][8][9]
P302+P352	IF ON SKIN: Wash with plenty of water.	[7][8][9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2][7][9]

Code	Statement	Reference
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3][7][8]
P312	Call a POISON CENTER/doctor if you feel unwell.	[9]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[8][9]
P337+P313	If eye irritation persists: Get medical advice/attention.	[8][9]
P362+P364	Take off contaminated clothing and wash it before reuse.	[7][9]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[7][9]
P405	Store locked up.	[2][7][9]

| P501 | Dispose of contents/container to an approved waste disposal plant. |[2][7][9] |

Physical and Chemical Properties

The physical and chemical properties of **4'-(Trifluoromethyl)acetophenone** are essential for safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value	Reference
Appearance	White to faintly yellow low melting solid	[1][6]
Physical State	Solid	[5]
Odor	Odorless / Mild aromatic	[1][5]
Molecular Formula	C9H7F3O	[2][4]
Molecular Weight	188.15 g/mol	[2][4]
Melting Point	30 - 33 °C / 86 - 91.4 °F	[4][5]
Boiling Point	79 - 80 °C / 174.2 - 176 °F @ 8 mmHg	[4][5]
Flash Point	84 °C / 183.2 °F (closed cup)	[4][5]
Specific Gravity	0.920	[2][5]
Water Solubility	Insoluble / No information available	[1][2]

| Vapor Density | Not applicable [2][5] |

Safe Handling and Personal Protection

Proper handling and the use of personal protective equipment are crucial to minimize exposure risk.

Handling Procedures:

- Avoid all personal contact, including inhalation of dust or fumes.[9]
- Use only in a well-ventilated area or outdoors.[7][9]
- Wear suitable protective clothing, gloves, and eye/face protection.[7][9]
- Avoid formation of dust and aerosols.[3][7]

- Keep away from open flames, hot surfaces, and sources of ignition.[5]
- Do not eat, drink, or smoke when handling this product.[9]
- Wash hands and any exposed skin thoroughly after handling.[2][8]

Storage Conditions:

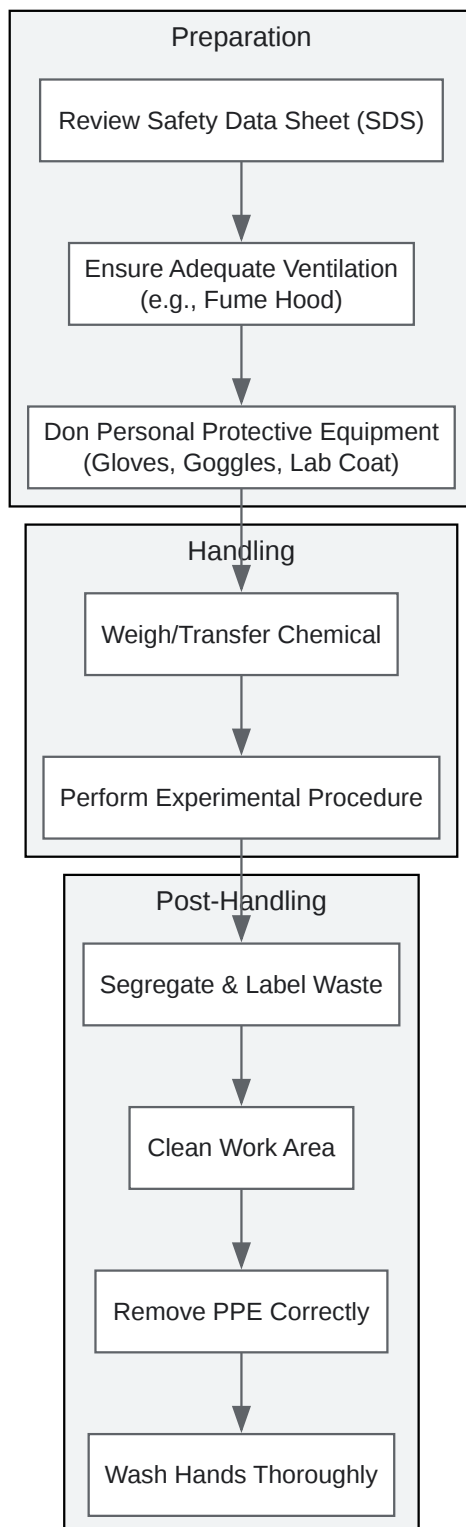
- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep the container tightly closed.[2][7]
- Store locked up.[2][7][9]
- Store away from incompatible materials such as strong oxidizing agents and reducing agents.[5][9]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.	[3][5]
Skin	Handle with chemical-resistant gloves (e.g., Nitrile). Wear appropriate protective clothing or a lab coat to prevent skin exposure.	[3][5][10]
Respiratory	Use a MSHA/NIOSH approved dust respirator (e.g., N95) if ventilation is inadequate or dust is generated.	[4][10]

| Engineering Controls| Work in a well-ventilated area, such as a fume hood. Eyewash stations and safety showers should be readily accessible. |[3][5] |

Safe Laboratory Handling Workflow

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Caption: A workflow for the safe handling of **4'-(Trifluoromethyl)acetophenone** in a lab setting.

Emergency and First-Aid Procedures

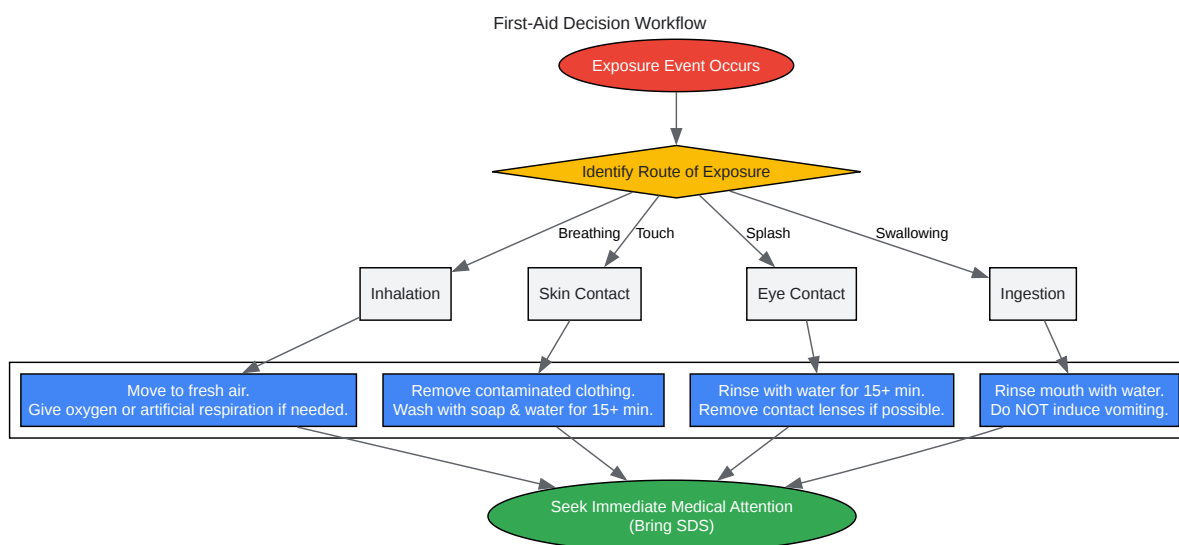
Immediate and appropriate action is vital in the event of an exposure or emergency.

First-Aid Measures:

- General Advice: If symptoms persist, consult a physician and show them the safety data sheet.[2][3]
- Inhalation: Move the victim to fresh air.[3][7] If breathing is difficult, give oxygen; if not breathing, provide artificial respiration.[7] Seek medical attention if you feel unwell.[2]
- Skin Contact: Immediately take off contaminated clothing.[7] Wash the affected area with plenty of soap and water for at least 15 minutes.[2][7] If skin irritation occurs, get medical advice.[7][8]
- Eye Contact: Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Remove contact lenses if present and easy to do so.[3][7] If eye irritation persists, seek medical attention.[2][8]
- Ingestion: Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Urgent medical attention is likely needed; contact a doctor or Poison Information Centre.[3][9]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: The compound is not considered a significant fire risk, but containers may burn.[9] Combustion may produce hazardous fumes, including carbon oxides and hydrogen fluoride.[3][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]



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Caption: A decision-making workflow for first-aid response to an exposure event.

Toxicological and Ecotoxicological Profile

The toxicological data highlights the compound's irritant and moderately toxic properties.

Table 4: Summary of Toxicological Effects

Effect	Finding	Classification	Reference
Acute Oral Toxicity	Harmful if swallowed.	Category 4	[9]
Skin Corrosion/Irritation	Causes skin irritation.	Category 2	[5] [7] [8]
Serious Eye Damage/Irritation	Causes serious eye irritation.	Category 2	[5] [7] [8]
Respiratory Irritation	May cause respiratory irritation.	STOT SE, Category 3	[5] [7]

| Chronic Toxicity | No data available. | - [\[7\]](#) |

Ecotoxicity:

- The material is classified as harmful to aquatic life with long-lasting effects (H412).[\[9\]](#)
- It should not be allowed to enter drains or surface waters.[\[3\]](#)[\[9\]](#)

Experimental Protocols

The hazard classifications presented in this guide are derived from standardized toxicological and environmental studies. However, the detailed experimental methodologies and raw data for these classifications are not publicly available within the provided Material Safety Data Sheets. The information is typically held by the chemical manufacturer or regulatory bodies.

Research literature mentions experimental work involving **4'-(Trifluoromethyl)acetophenone**, such as studies on its phosphorescence emission spectra and its use in enantioselective addition reactions.[\[6\]](#)[\[11\]](#) These studies focus on its chemical properties and reactivity rather than its toxicological profile. For detailed toxicological protocols, direct inquiry to the supplier or consultation of comprehensive chemical regulation databases (e.g., ECHA) would be necessary.

Conclusion

4'-(Trifluoromethyl)acetophenone is a valuable reagent in chemical synthesis but requires careful management due to its hazards. It is a skin, eye, and respiratory irritant, and is harmful if swallowed. Adherence to strict safety protocols, including the use of proper personal protective equipment and adequate ventilation, is mandatory to ensure the safety of laboratory personnel. All researchers must be familiar with the emergency and first-aid procedures before handling this chemical.

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